

A Comparative Review of the Toxicological Profiles of Substituted Nitroanilines

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Compound of Interest

Compound Name: 5-Nitro-2-propoxyaniline

Cat. No.: B1220663

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This guide offers a detailed comparison of the toxicological data for various substituted nitroanilines, designed for researchers, scientists, and drug development professionals. It provides a consolidated overview of acute and chronic toxicity, mutagenicity, and carcinogenicity, supported by quantitative data, experimental methodologies, and mechanistic diagrams to aid in risk assessment and further research.

Quantitative Toxicological Data

The toxic potential of substituted nitroanilines varies significantly based on the number and position of the nitro groups. The following tables summarize key toxicological endpoints for several common isomers.

Table 1: Acute Toxicity Data for Substituted Nitroanilines

Chemical Name	CAS Number	Oral LD50 (mg/kg, rat)	Dermal LD50 (mg/kg)	Inhalation Toxicity
2-Nitroaniline	88-74-4	1838 - 3560[1][2][3][4]	>20000 (rabbit) [2]	Toxic if inhaled[5]
3-Nitroaniline	99-09-2	450 (guinea pig), 700 (mouse)[6]	Toxic in contact with skin[7][8]	Toxic if inhaled[7][8][9]
4-Nitroaniline	100-01-6	750[10]	>7940[2]	Toxic if inhaled[11][12]
2,4-Dinitroaniline	97-02-9	285[13]	Fatal in contact with skin[14][15]	Fatal if inhaled[14][15]

| 3,5-Dinitroaniline | 618-87-1 | Ingestion of <5g may be fatal (human estimate)[16] | Toxic in contact with skin[17] | Toxic if inhaled[17] |

Table 2: Repeated-Dose Toxicity for Substituted Nitroanilines

Chemical Name	Study Duration	Route	Species	NOAEL/NOEL	Key Effects Observed at Lowest-Observed-Adverse-Effect-Level (LOAEL)
2-Nitroaniline	9 weeks	Oral	Rat	50 mg/kg/day[1][4]	Clinical signs, weight loss[1][4]
2-Nitroaniline	28 days	Inhalation	Rat	10 mg/m³[1][4]	Slight methemoglobinemia, hematological effects[1][4]
3-Nitroaniline	28 days	Oral	Rat	<15 mg/kg/day[2][6]	Hemolytic anemia, testicular toxicity[2][6]

| 4-Nitroaniline | 13 weeks | Gavage | Mouse | - | Methemoglobin formation, increased Heinz bodies, decreased erythrocyte counts[18] |

Table 3: Genotoxicity and Carcinogenicity of Substituted Nitroanilines

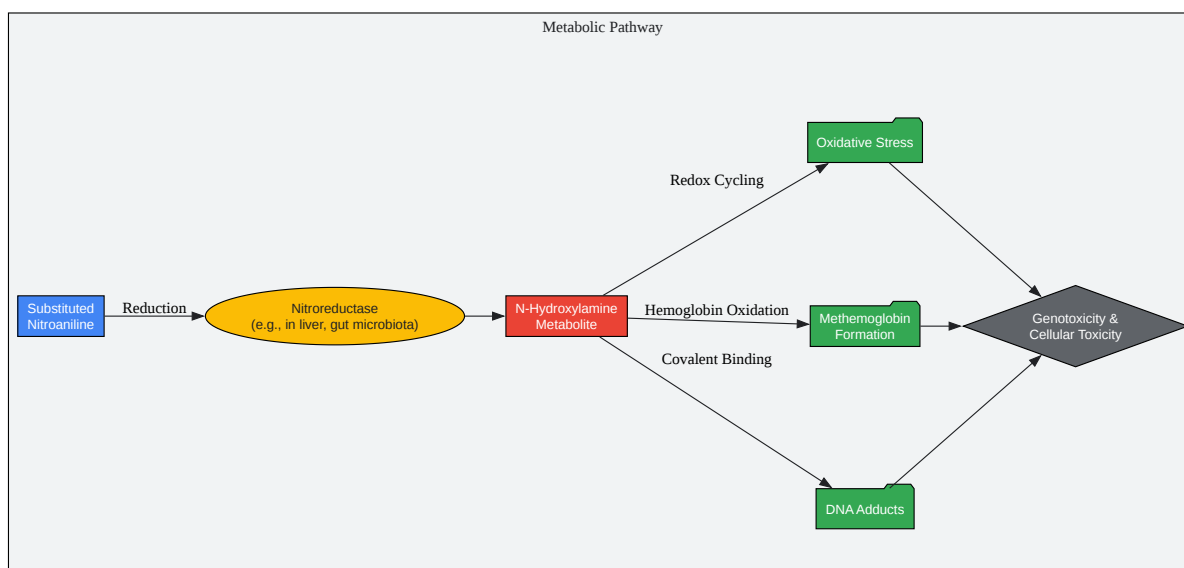
Chemical Name	Ames Test (Salmonella typhimurium)	Carcinogenicity
2-Nitroaniline	Generally negative, some weak positive results reported[4][19]	Not classified as carcinogenic[20]
3-Nitroaniline	Mutagenic[19]	Not classified as carcinogenic[7]
4-Nitroaniline	Mutagenic in strains TA98 and TA1538[18][21]	Equivocal evidence in male mice (hemangiosarcomas); No evidence in female mice[18]

| N-nitroso-N-methyl-4-nitroaniline | Potent mutagen[22] | Did not appear to induce tumors in rats[22] |

Key Toxicological Mechanisms and Pathways

A primary mechanism of toxicity for nitroanilines is the induction of methemoglobinemia. This occurs when the ferrous iron (Fe^{2+}) in hemoglobin is oxidized to ferric iron (Fe^{3+}), rendering it incapable of transporting oxygen, leading to cyanosis and anoxia.[16][23][24] This effect is particularly noted for 4-nitroaniline and dinitroanilines.[23][25]

Metabolic activation, particularly through nitroreduction, is a critical step for the genotoxic effects of these compounds. The reduction of the nitro group can lead to the formation of reactive intermediates, such as hydroxylamines, which can form adducts with DNA, potentially leading to mutations.



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Caption: Metabolic activation of nitroanilines leading to toxicity.

Experimental Protocols

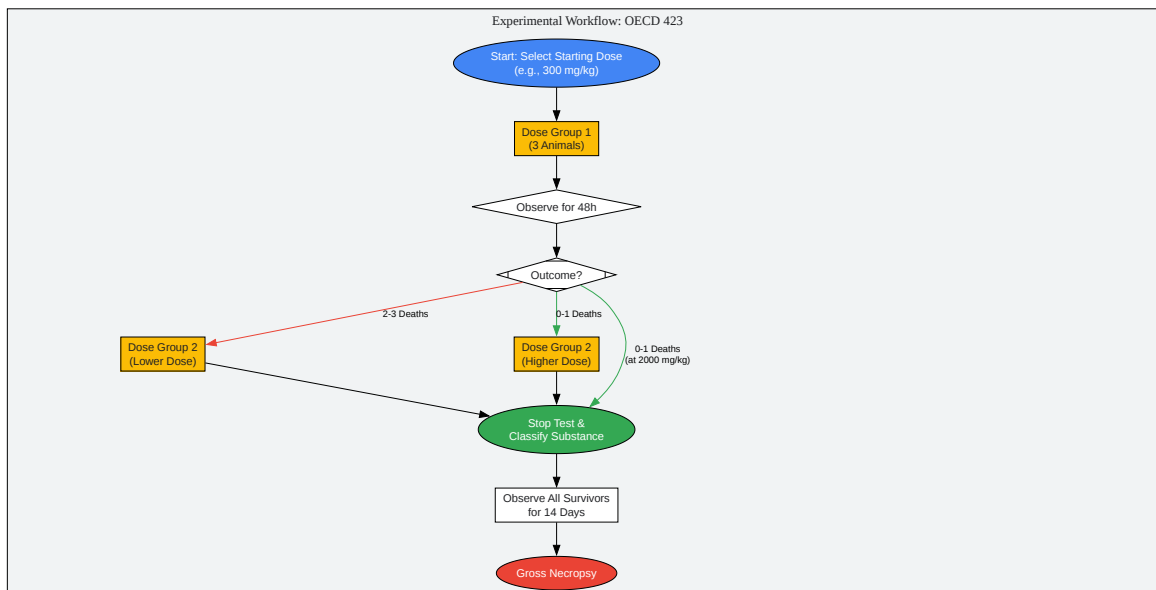
Standardized guidelines are crucial for assessing and comparing toxicological data. Below are summaries of key experimental protocols.

Acute Oral Toxicity - Acute Toxic Class Method (OECD 423)

This method is used to estimate the acute oral toxicity (LD50) of a substance. It employs a stepwise procedure with a small number of animals per step.

Methodology:

- **Test Animals:** Typically, rodents (e.g., rats) of a single sex (usually females, as they are often slightly more sensitive) are used.
- **Housing:** Animals are housed in standard conditions with controlled temperature, humidity, and light cycle, with access to food and water.
- **Procedure:** A starting dose is selected from one of four fixed levels (5, 50, 300, and 2000 mg/kg body weight). The substance is administered by gavage to a group of three animals.
- **Observation:** The outcome (survival or death) in the first group determines the next step. If mortality is observed, the dose for the next group is lowered. If no mortality occurs, the dose is increased. This continues until a clear outcome is identified or the highest dose is tested.
- **Endpoint:** The test is concluded when the criteria for classifying the substance into a specific toxicity class are met. Animals are observed for up to 14 days for signs of toxicity.
- **Pathology:** At the end of the observation period, all surviving animals are euthanized and subjected to a gross necropsy.[\[2\]](#)
- **Data Analysis:** The LD50 is estimated based on the mortality observed at the different dose levels.[\[2\]](#)



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Caption: Workflow for the Acute Toxic Class Method (OECD 423).

Bacterial Reverse Mutation Test (Ames Test - OECD 471)

This test uses amino-acid requiring strains of *Salmonella typhimurium* and *Escherichia coli* to detect point mutations, which are induced by the test substance.

Methodology:

- **Strains:** A set of bacterial strains is used, most commonly *S. typhimurium* strains TA98, TA100, TA1535, TA1537, and TA1538.^[19] These strains have different mutations in the histidine operon, making them unable to synthesize histidine.
- **Metabolic Activation:** The test is performed both with and without a mammalian metabolic activation system (S9 mix), typically derived from rat liver, to mimic mammalian metabolism.

[26]

- Procedure: Bacteria, the test substance at various concentrations, and (if required) the S9 mix are combined in a test tube. This mixture is then plated on a minimal agar medium that lacks the required amino acid (e.g., histidine).
- Incubation: The plates are incubated for 48-72 hours.
- Endpoint: Only bacteria that have undergone a reverse mutation (revertants) can synthesize the amino acid and will grow to form visible colonies.
- Data Analysis: A substance is considered mutagenic if it causes a dose-dependent, reproducible increase in the number of revertant colonies compared to the solvent control.

[19][26]

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References

1. 2-Nitroaniline | C₆H₆N₂O₂ | CID 6946 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. benchchem.com [benchchem.com]
3. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
4. hpvchemicals.oecd.org [hpvchemicals.oecd.org]
5. lobachemie.com [lobachemie.com]
6. hhpprtv.ornl.gov [hhpprtv.ornl.gov]
7. carlroth.com:443 [carlroth.com:443]
8. lobachemie.com [lobachemie.com]
9. 3-Nitroaniline - Wikipedia [en.wikipedia.org]
10. 4-Nitroaniline - Wikipedia [en.wikipedia.org]
11. westliberty.edu [westliberty.edu]

- 12. elementalmicroanalysis.com [elementalmicroanalysis.com]
- 13. 2,4-Dinitroaniline - Wikipedia [en.wikipedia.org]
- 14. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 15. fishersci.com [fishersci.com]
- 16. datasheets.scbt.com [datasheets.scbt.com]
- 17. 3,5-Dinitroaniline | C₆H₅N₃O₄ | CID 12068 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 18. NTP Toxicology and Carcinogenesis Studies of p-Nitroaniline (CAS No. 100-01-6) in B6C3F1 Mice (Gavage Studies) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. Mutagenicity evaluation of nitroanilines and nitroaminophenols in Salmonella typhimurium - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. carlroth.com:443 [carlroth.com:443]
- 21. zora.uzh.ch [zora.uzh.ch]
- 22. The effect of substituents in the aromatic ring on carcinogenicity of N-nitrosomethylaniline in F344 rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 23. 4-Nitroaniline | C₆H₆N₂O₂ | CID 7475 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 24. ICSC 0306 - 2-NITROANILINE [chemicalsafety.ilo.org]
- 25. ICSC 1107 - 2,4-DINITROANILINE [inchem.org]
- 26. Genotoxic activity of important nitrobenzenes and nitroanilines in the Ames test and their structure-activity relationship - PubMed [pubmed.ncbi.nlm.nih.gov]
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